

Personal protective equipment for handling 3,5-Pyridinedicarboxylic acid

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Compound of Interest

Compound Name: 3,5-Pyridinedicarboxylic acid

Cat. No.: B030323

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Essential Safety and Handling Guide for 3,5-Pyridinedicarboxylic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,5-Pyridinedicarboxylic acid** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical Identification:

Name	3,5-Pyridinedicarboxylic acid
Synonyms	Dinicotinic acid
CAS Number	499-81-0
Molecular Formula	C ₇ H ₅ NO ₄
Molecular Weight	167.12 g/mol
Form	Powder

Hazard Identification and Personal Protective Equipment (PPE)

3,5-Pyridinedicarboxylic acid is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and respiratory system irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Adherence to proper PPE is mandatory to ensure personal safety.

Recommended Personal Protective Equipment:

Protection Type	Specific Equipment	Purpose
Eye and Face Protection	Chemical splash goggles or safety glasses meeting ANSI Z.87.1 standards. A face shield is recommended when there is a risk of splashing. [4]	To protect against chemical splashes and dust particles. [5] [6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron. [6] Closed-toe shoes.	To prevent skin contact with the chemical. [5] [7]
Respiratory Protection	NIOSH-approved N95 dust mask or a respirator with appropriate cartridges if dust is generated. [8]	To prevent inhalation of dust particles. [6]
Body Protection	A lab coat, coveralls, or a chemical-resistant suit should be worn to protect the body from potential exposure. [9]	To provide a barrier against chemical splashes and spills.

Operational Plan for Handling

Safe handling of **3,5-Pyridinedicarboxylic acid** requires a controlled environment and adherence to the following step-by-step procedures:

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[9\]](#)

- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all sources of ignition from the handling area.
- Have spill control materials readily available.

2. Weighing and Transferring:

- Wear all required PPE before handling the chemical.
- Dispense the powdered acid carefully to avoid generating dust.
- Use a spatula or other appropriate tool for transferring the solid.
- Close the container tightly after use to prevent contamination and spills.[\[1\]](#)

3. Dissolving and Reactions:

- When dissolving the acid, add it slowly to the solvent to control any potential exothermic reactions.
- If heating is required, use a controlled heating source such as a heating mantle or water bath.
- Maintain constant observation of the reaction.

4. Post-Handling:

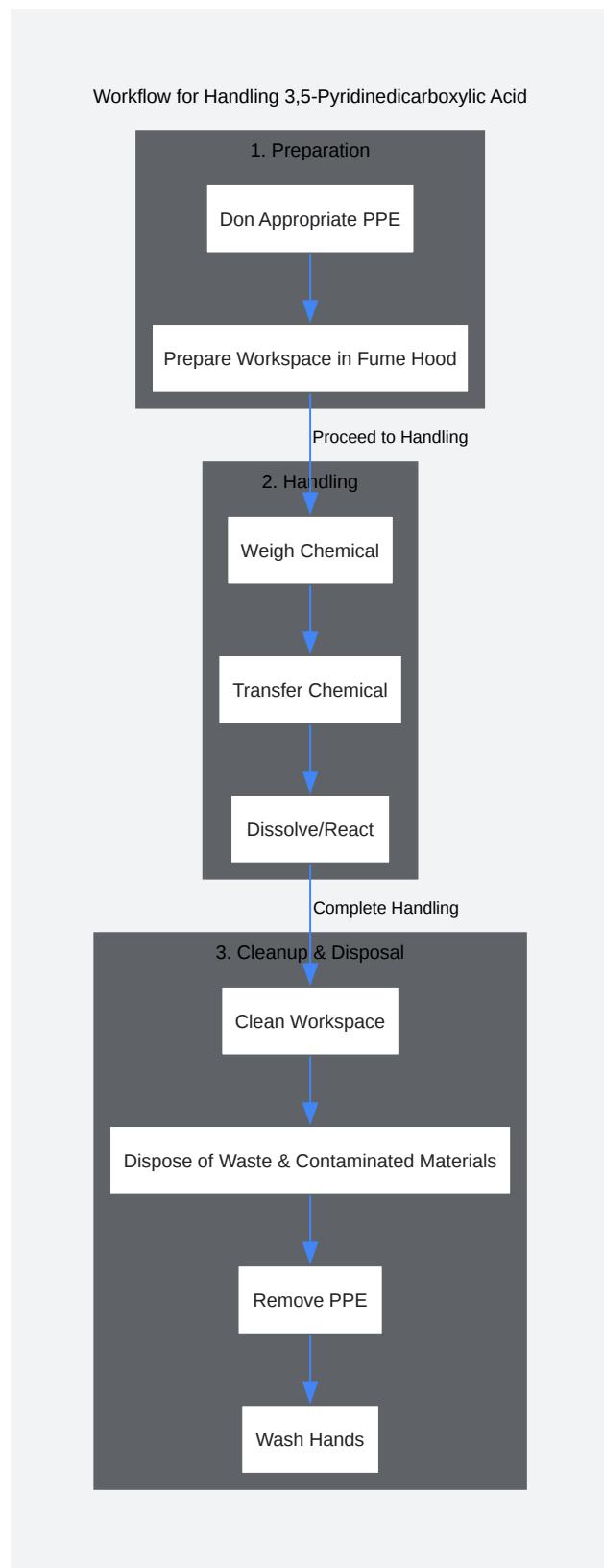
- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)
- Clean the work area and any equipment used.
- Decontaminate or dispose of any contaminated PPE according to institutional guidelines.

Disposal Plan

Proper disposal of **3,5-Pyridinedicarboxylic acid** and its containers is crucial to prevent environmental contamination and ensure compliance with regulations.

- Waste Chemical: Dispose of unused or waste **3,5-Pyridinedicarboxylic acid** through an approved waste disposal plant.[\[1\]](#) Do not mix with other waste unless instructed to do so by your institution's environmental health and safety (EHS) office.
- Contaminated Materials: Any materials, such as paper towels or gloves, that come into contact with the chemical should be collected in a designated, labeled hazardous waste container.
- Empty Containers: Do not reuse empty containers. They should be triple-rinsed with an appropriate solvent, and the rinsate collected as hazardous waste. Puncture the container to prevent reuse before disposal in accordance with local and national regulations.[\[10\]](#)

Workflow for Handling 3,5-Pyridinedicarboxylic Acid



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Caption: A flowchart illustrating the safe handling procedure for **3,5-Pyridinedicarboxylic acid**.

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